

Cycloguanil Pamoate: A Technical Guide to its Chemical Structure, Properties, and Antimalarial Activity

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Compound of Interest

Compound Name: Cycloguanil pamoate

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Abstract

Cycloguanil, the active metabolite of the antimalarial pro-drug proguanil, is a potent inhibitor of plasmodial dihydrofolate reductase (DHFR), a critical enzyme in the folate biosynthesis pathway essential for parasite DNA synthesis and proliferation. This technical guide provides an in-depth overview of **cycloguanil pamoate**, a salt form of cycloguanil developed to enhance its therapeutic profile. This document details its chemical structure, physicochemical properties, and antimalarial activity. Furthermore, it outlines comprehensive experimental protocols for its synthesis, purification, analytical characterization, and for the evaluation of its in vitro and in vivo efficacy, serving as a vital resource for researchers in the field of antimalarial drug development.

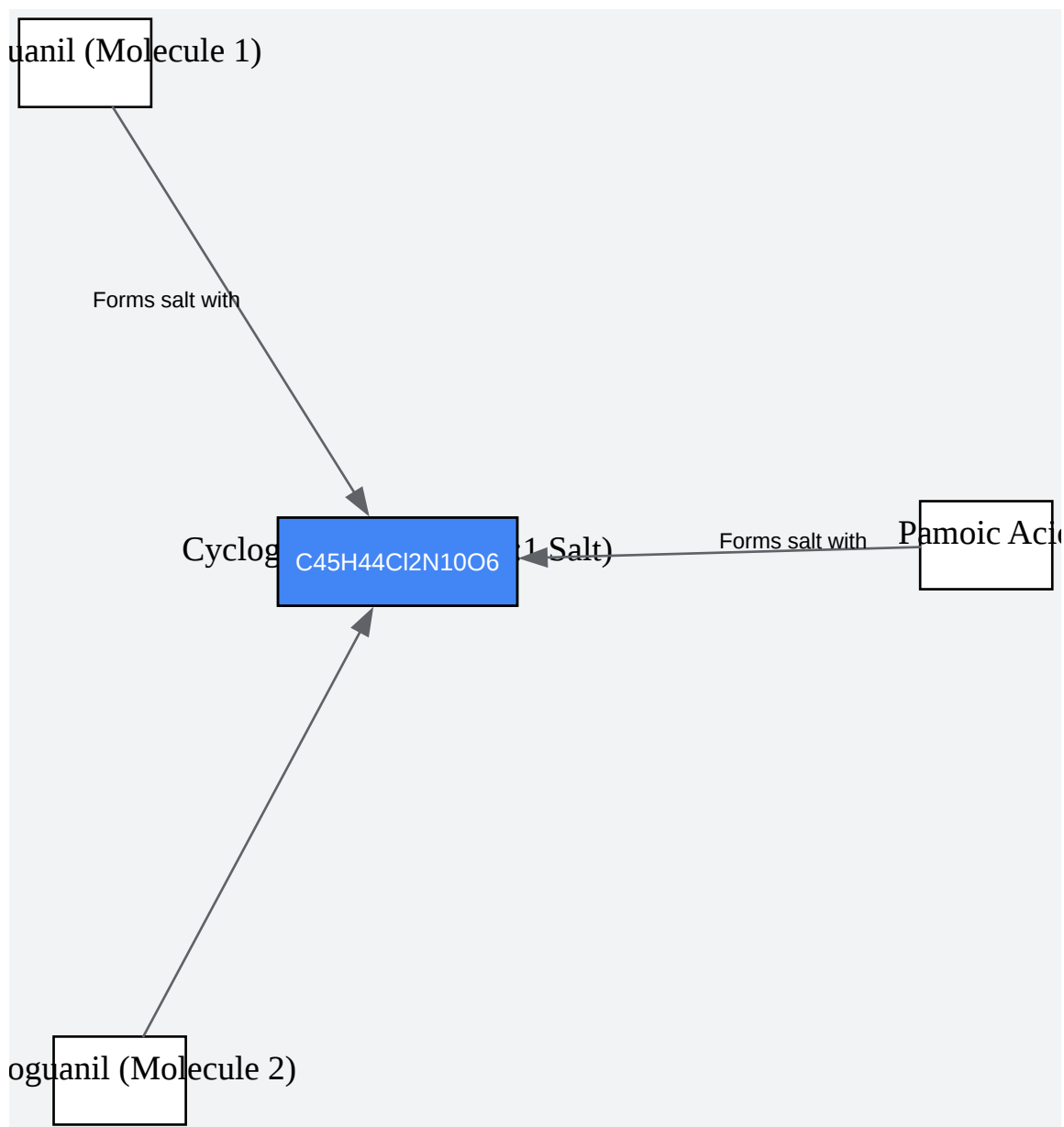
Chemical Structure and Identity

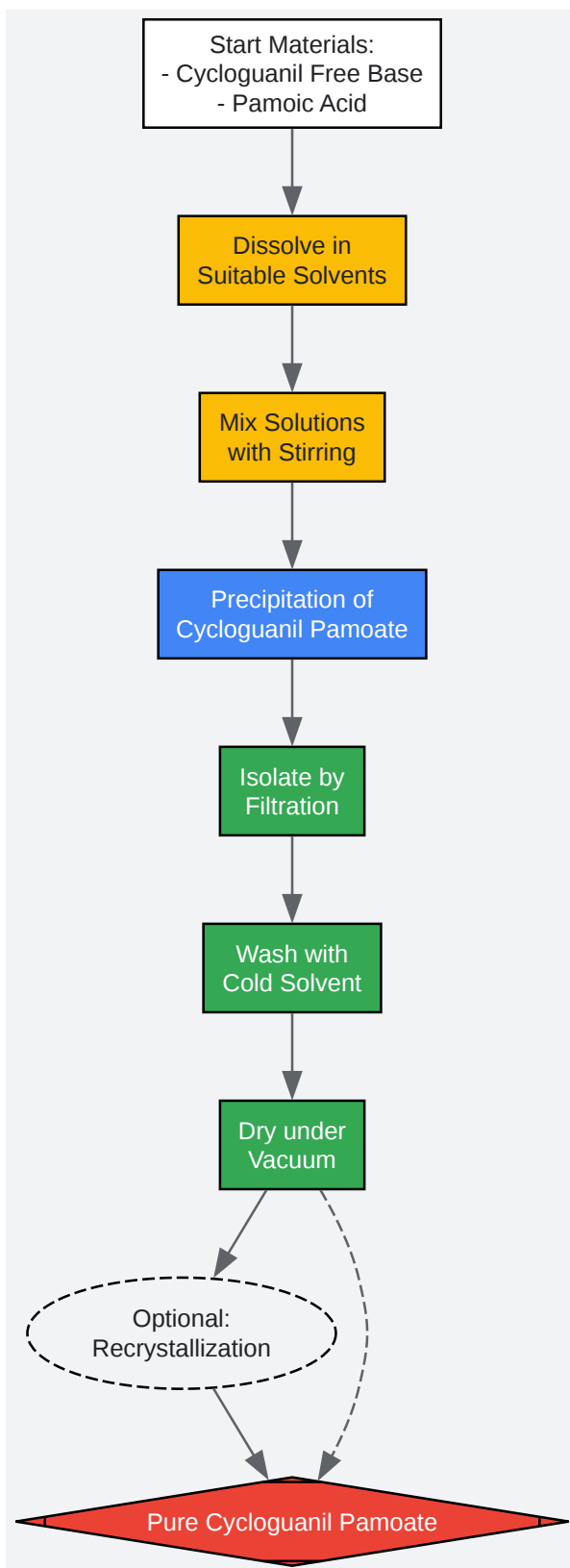
Cycloguanil pamoate is a salt comprised of two molecules of the active antimalarial agent, cycloguanil, and one molecule of pamoic acid.[1] This salt formation is a strategic approach to modify the physicochemical properties of cycloguanil, particularly its solubility, with the aim of creating a long-acting injectable formulation.[2]

Cycloguanil is a dihydrofolate reductase inhibitor and the active metabolite of proguanil.[3] Its chemical structure is 1-(4-chlorophenyl)-6,6-dimethyl-1,3,5-triazine-2,4-diamine.[4]

Pamoic acid, also known as embonic acid, is a naphthoic acid derivative with the IUPAC name 4,4'-methylenebis(3-hydroxy-2-naphthoic acid). It serves as a counter-ion in the formation of the salt.[5]

The resulting salt, **cycloguanil pamoate**, has the chemical formula C₄₅H₄₄Cl₂N₁₀O₆. [6]





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